

Technical Support Center: Troubleshooting Low Glycerin Removal with BF-170 Resin

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Compound of Interest

Compound Name: BF-170

Cat. No.: B12409419

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for optimizing the removal of glycerin using **BF-170** resin.

Frequently Asked Questions (FAQs)

Q1: What is INDION **BF-170** resin and what is its primary application?

A1: INDION **BF-170** is a dry ion exchange resin composed of a styrene-divinylbenzene copolymer with acidic functional groups.^{[1][2][3]} Its primary application is in the purification of biodiesel to remove impurities such as glycerin, trace salts, and soaps.^{[1][2]} It also functions as a desiccant, removing residual water from the biodiesel.^{[1][2]}

Q2: How does **BF-170** resin remove glycerin from biodiesel?

A2: Glycerin removal by acidic cation exchange resins like **BF-170** is primarily achieved through physical adsorption.^[4] The polar glycerin molecules are attracted to and held by the charged sites on the resin's surface.^[4]

Q3: What is the expected capacity of INDION **BF-170** for biodiesel purification?

A3: Under typical conditions, 1 kg of INDION **BF-170** resin can treat between 1000 to 1500 kgs of biodiesel.^{[1][2]} However, the actual lifespan and performance of the resin are highly

dependent on the levels of impurities in the feed, the operational flow rate, and the total quantity of resin in the column.[\[1\]](#)

Q4: Does the **BF-170** resin swell during operation?

A4: Yes, INDION **BF-170** is a dry resin that will swell significantly as it absorbs water, methanol, and glycerin. The resin can swell to two to three times its original volume.[\[1\]](#) This is a critical design parameter, and sufficient free space must be allocated within the column to accommodate this expansion and prevent pressure buildup.[\[1\]](#)

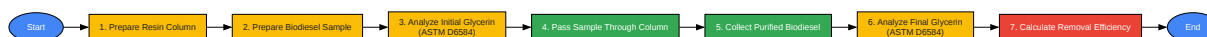
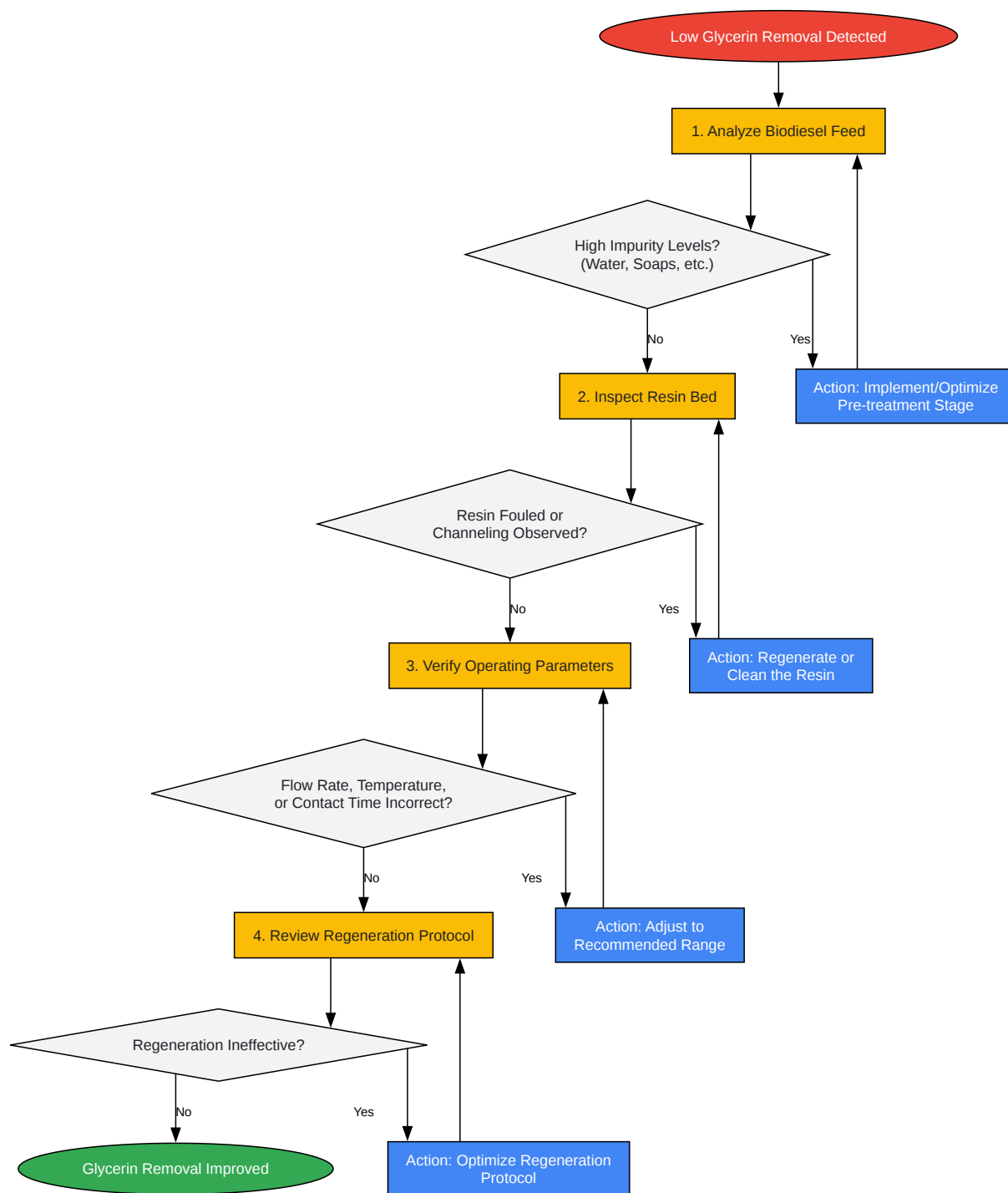
Q5: What are the storage recommendations for INDION **BF-170** resin?

A5: INDION **BF-170** is hygroscopic and should be stored in a tightly sealed container to prevent the absorption of atmospheric moisture.[\[1\]](#) If the resin does absorb moisture, it can be dried at 90-100°C for approximately 6 hours to reduce the moisture content to below 3%.[\[1\]](#)

Troubleshooting Guide: Low Glycerin Removal

Low efficiency in glycerin removal can be attributed to several factors, ranging from the condition of the resin to the parameters of the operation. This guide provides a systematic approach to identifying and resolving common issues.

Diagram: Troubleshooting Logic for Low Glycerin Removal



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